

Establishing certified reference materials for Uranium-236 analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Uranium-236

Cat. No.: B1194380

[Get Quote](#)

A Guide to Certified Reference Materials for Uranium-236 Analysis

The accurate and precise measurement of **Uranium-236** (^{236}U), a rare uranium isotope, is critical in various fields, including nuclear forensics, nonproliferation, environmental monitoring, and geochronology.[1][2] Given its low natural abundance, typically below one part per billion, highly sensitive analytical techniques are required for its quantification.[1] The reliability of these measurements hinges on the availability and proper use of certified reference materials (CRMs). This guide provides a comparison of available CRMs for ^{236}U analysis, details the experimental protocols for their use, and outlines the process of establishing these crucial standards.

Comparison of Uranium-236 Certified Reference Materials

Several national and international organizations produce and distribute CRMs for uranium isotopic analysis. These materials are indispensable for instrument calibration, method validation, and ensuring the traceability of measurement results.[3][4] The choice of a specific CRM depends on the required ^{236}U concentration range, the analytical technique employed, and the desired level of uncertainty.

Certified Reference Material	Issuing Body	Certified $^{236}\text{U}/^{238}\text{U}$ Ratio	Uncertainty	Matrix	Recommended Analytical Technique(s)
SRM 969	National Bureau of Standards (NBS)/NIST	Isotope abundances for $^{234}\text{U}/\text{U}$, $^{236}\text{U}/\text{U}$, and $^{238}\text{U}/\text{U}$ are given, but specific values for $^{236}\text{U}/^{238}\text{U}$ are not readily available in the provided snippets.	Overall uncertainty of the $^{235}\text{U}/\text{U}$ abundance is enlarged to 0.07% to include other possible measurement errors.	U_3O_8 Powder	Gamma-ray counting, Thermal Ionization Mass Spectrometry (TIMS), Uranium Hexafluoride Mass Spectrometry (UF_6 MS)
CRM U196	NBL Program Office	$n(^{236}\text{U})/n(^{238}\text{U})$ isotope amount ratio is a characterized property value.	Uncertainty for minor isotopes (^{234}U and ^{236}U) improved by a factor of 3 compared to previous CRMs.	Uranium Metal Solution	Not specified in snippets, but likely TIMS or ICP-MS.
IRMM-2019-2029 Series	Joint Research Centre (JRC)	Certified for uranium isotopic composition, including ^{236}U .	Not specified in snippets.	Uranium Nitrate Solution	Thermal Ionization Mass Spectrometry (TIMS), Gas Source Mass Spectrometry (GSMS)

IRMM-075 Series	Institute for Reference Materials and Measurements (IRMM)	$n(^{236}\text{U})/n(^{238}\text{U})$ isotope ratios varying from 10^{-4} to 10^{-9} . [5]	Certified with an extended relative uncertainty of 0.016% (k=2) for the IRMM-3636 double spike. [6]	Not specified in snippets.	TIMS, Inductively Coupled Plasma Mass Spectrometry (ICP-MS), Accelerator Mass Spectrometry (AMS), Resonance Ionization Mass Spectrometry (RIMS) [5]
CRM C112-A and CRM 145	Not specified in snippets.	Estimated to be $<5 \times 10^{-9}$. [7]	Not specified in snippets.	Uranium Metal and Uranium Assay Standard Solution	Thermal Ionization Mass Spectrometry (TIMS)

The Role of In-House and Alternative Reference Materials

While CRMs provide the highest level of accuracy and traceability, their availability can be limited, especially for very low ^{236}U concentrations relevant to environmental studies.[\[1\]](#) Consequently, many laboratories develop their own in-house reference materials or rely on "community accepted" standards.[\[1\]](#) These are often natural samples that have been extensively characterized by multiple laboratories. While not formally certified, these materials are crucial for routine quality control and inter-laboratory comparisons.[\[3\]](#) For instance, the University of Notre Dame has developed a new series of ^{236}U isotopic standards, the USRM series, to calibrate systems for low-level $^{236}\text{U}/^{238}\text{U}$ measurements.[\[1\]](#)

Experimental Protocols for Uranium-236 Analysis

The certification of ^{236}U CRMs and their subsequent use in analysis involves sophisticated mass spectrometry techniques. The choice of method depends on the ^{236}U concentration, the required precision, and the sample matrix.

Thermal Ionization Mass Spectrometry (TIMS)

TIMS is a high-precision technique widely used for the certification of uranium isotopic CRMs. [\[7\]](#)[\[8\]](#)

Methodology:

- **Sample Preparation:** A small amount of the uranium sample is loaded onto a metal filament (e.g., rhenium).
- **Ionization:** The filament is heated in a high-vacuum environment, causing the uranium to ionize.
- **Mass Separation:** The ions are accelerated and passed through a magnetic field, which separates them based on their mass-to-charge ratio.
- **Detection:** The separated ion beams are collected by detectors (e.g., Faraday cups or electron multipliers), and their intensities are measured to determine the isotopic ratios.
- **Mass Discrimination Correction:** To improve accuracy, mass discrimination effects are corrected using isotopic standards or by employing methods like the Modified Total Evaporation (MTE) technique.[\[7\]](#)[\[8\]](#) The MTE method involves interrupting the total evaporation process to correct for background from peak tailing and to recalibrate detectors. [\[7\]](#)

Accelerator Mass Spectrometry (AMS)

AMS is the most sensitive technique for measuring ultra-trace levels of ^{236}U , with detection limits in the range of $^{236}\text{U}/^{238}\text{U} = 1 \times 10^{-12}$ to 1×10^{-14} .[\[1\]](#)

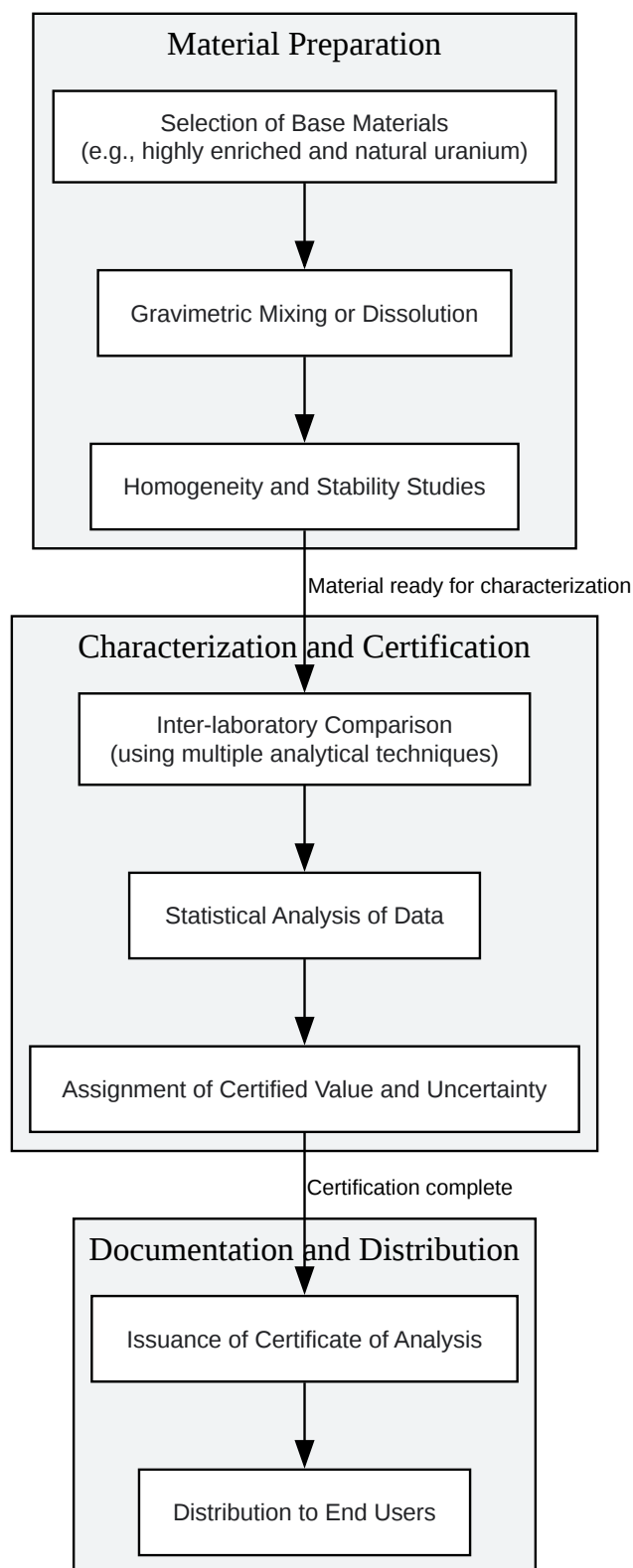
Methodology:

- **Sample Preparation:** The uranium sample is chemically purified and converted into a solid form suitable for ion source sputtering.

- **Ion Generation:** The solid sample is bombarded with a beam of ions (e.g., Cs^+) to produce negative ions.
- **Acceleration:** The negative ions are accelerated to high energies (MeV range) in a tandem accelerator.
- **Interference Removal:** At the high-energy terminal of the accelerator, the ions pass through a stripper gas or foil, which removes electrons and breaks up molecular isobars that could interfere with the ^{236}U measurement.
- **Mass and Energy Analysis:** The resulting positive ions are further analyzed by magnetic and electrostatic analyzers to separate ^{236}U from other isotopes and background ions.
- **Detection:** The ^{236}U ions are counted in a sensitive detector (e.g., a gas ionization detector or a solid-state detector).

Establishing Certified Reference Materials

The process of establishing a CRM is a meticulous and well-documented procedure to ensure its accuracy, homogeneity, and stability.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Item - Developing Standard Reference Materials for ^{236}U Accelerator Mass Spectrometry Capabilities at the University of Notre Dame - University of Notre Dame - Figshare [curate.nd.edu]
- 2. nist.gov [nist.gov]
- 3. Reference materials for stable isotope analysis - Wikipedia [en.wikipedia.org]
- 4. reagents.alfa-chemistry.com [reagents.alfa-chemistry.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. publications.jrc.ec.europa.eu [publications.jrc.ec.europa.eu]
- To cite this document: BenchChem. [Establishing certified reference materials for Uranium-236 analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194380#establishing-certified-reference-materials-for-uranium-236-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com